

Application Notes and Protocols for IaTTP Assay Development and Validation

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Compound of Interest

Compound Name: *IaTTP*
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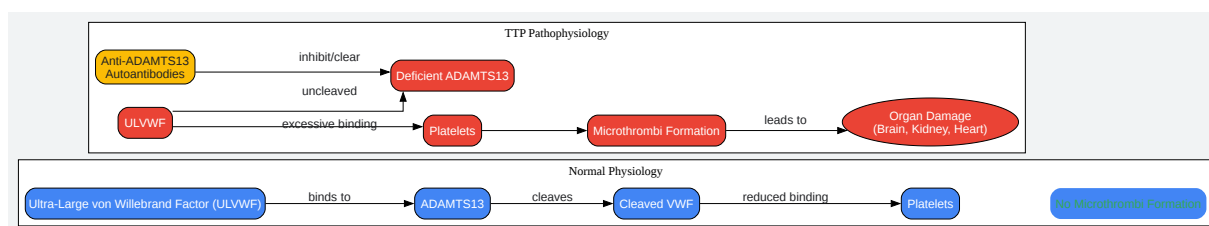
Introduction

Thrombotic Thrombocytopenic Purpura (TTP) is a rare and life-threatening thrombotic microangiopathy characterized by a severe deficiency of the von Willebrand factor (VWF) cleaving protease, ADAMTS13 (A Disintegrin and Metalloproteinase with a Thrombospondin type 1 motif, member 13).[1][2] This deficiency leads to the accumulation of ultra-large VWF multimers in the plasma, causing spontaneous platelet aggregation and the formation of microthrombi in small vessels.[2] Laboratory diagnosis of TTP is crucial for timely and appropriate management and relies on the accurate measurement of ADAMTS13 activity, the presence of ADAMTS13 inhibitors, and anti-ADAMTS13 antibodies.[3][4][5]

These application notes provide detailed protocols for the development and validation of key laboratory-developed tests (LDTs) for the diagnosis and monitoring of TTP. The assays described include an ADAMTS13 activity assay using a fluorescence resonance energy transfer (FRET) substrate, a functional inhibitor assay based on the Bethesda method, and an

enzyme-linked immunosorbent assay (ELISA) for the detection of anti-ADAMTS13 IgG antibodies.

Pathophysiology of Thrombotic Thrombocytopenic Purpura



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Caption: TTP Pathophysiology Signaling Pathway.

Experimental Protocols

ADAMTS13 Activity Assay (FRETs-VWF73)

This assay measures the enzymatic activity of ADAMTS13 in plasma using a synthetic fluorogenic substrate, FRETs-VWF73.^{[1][6][7]} The substrate mimics the ADAMTS13 cleavage site in VWF.^{[1][6]} Cleavage of the substrate by ADAMTS13 relieves fluorescence quenching, resulting in an increase in fluorescence that is proportional to the ADAMTS13 activity.^{[1][7]}

Materials:

- FRETs-VWF73 substrate (e.g., from Peptide Institute Inc.)

- Assay Buffer (e.g., 5 mM Tris-HCl, pH 7.5, containing 10 mM BaCl₂ and 150 mM NaCl)
- Standard Human Plasma (calibrated against WHO international standard)
- ADAMTS13-deficient plasma (for negative control and standard curve dilution)
- 96-well black microplate
- Fluorescence microplate reader (Excitation: 340 nm, Emission: 450 nm)[8]
- Patient platelet-poor plasma (prepared by double centrifugation of citrated blood)[9][10]

Protocol:

- Prepare a standard curve by diluting the Standard Human Plasma in ADAMTS13-deficient plasma to achieve concentrations of 100%, 50%, 25%, 12.5%, 6.25%, and 0% activity.
- Dilute patient plasma and controls in assay buffer. A 1:10 dilution is a typical starting point.
- Add 10 µL of diluted standards, patient samples, and controls to the wells of the 96-well microplate.
- Reconstitute the FRETs-VWF73 substrate according to the manufacturer's instructions and add it to each well.
- Immediately place the plate in a fluorescence microplate reader pre-heated to 37°C.
- Measure the fluorescence kinetically every 5 minutes for 1 hour.
- Calculate the rate of fluorescence increase (RFU/min) for each well.
- Plot the RFU/min of the standards against their corresponding activity percentages to generate a standard curve.
- Determine the ADAMTS13 activity of the patient samples from the standard curve.

ADAMTS13 Functional Inhibitor Assay (Bethesda Assay)

This assay is a modification of the classic Bethesda assay used to quantify inhibitors to coagulation factors.[\[4\]](#)[\[11\]](#) It measures the ability of autoantibodies in patient plasma to inhibit the activity of ADAMTS13 in normal pooled plasma (NPP).[\[4\]](#)[\[11\]](#)[\[12\]](#)

Materials:

- Patient platelet-poor plasma (heat-inactivated at 56°C for 30 minutes to destroy endogenous ADAMTS13 activity)
- Normal Pooled Plasma (NPP) with known ADAMTS13 activity (e.g., >70 IU/dL)[\[11\]](#)
- ADAMTS13 activity assay reagents (as described above)
- Incubator at 37°C

Protocol:

- Prepare serial dilutions of the heat-inactivated patient plasma in a buffer (e.g., Tris-buffered saline).
- Mix equal volumes of each patient plasma dilution with NPP.
- Prepare a control by mixing an equal volume of buffer with NPP.
- Incubate all mixtures at 37°C for 2 hours.[\[12\]](#)
- Measure the residual ADAMTS13 activity in each mixture using the ADAMTS13 activity assay described above.
- The inhibitor titer in Bethesda Units (BU) is defined as the reciprocal of the plasma dilution that neutralizes 50% of the ADAMTS13 activity in the NPP.[\[11\]](#) One Bethesda Unit (BU) is the amount of inhibitor that neutralizes 50% of the ADAMTS13 activity of the control sample.[\[11\]](#)

Anti-ADAMTS13 IgG Antibody ELISA

This sandwich ELISA detects the presence of IgG autoantibodies against ADAMTS13 in patient plasma.[\[5\]](#)[\[13\]](#)[\[14\]](#)

Materials:

- 96-well microplate pre-coated with recombinant human ADAMTS13[13][14]
- Patient platelet-poor plasma
- Calibrators and controls with known concentrations of anti-ADAMTS13 IgG
- Wash Buffer (e.g., PBS with 0.05% Tween-20)
- Biotinylated anti-human IgG detection antibody[13][14]
- Streptavidin-HRP conjugate[14]
- TMB substrate
- Stop Solution (e.g., 0.5 M H₂SO₄)
- Microplate reader capable of measuring absorbance at 450 nm

Protocol:

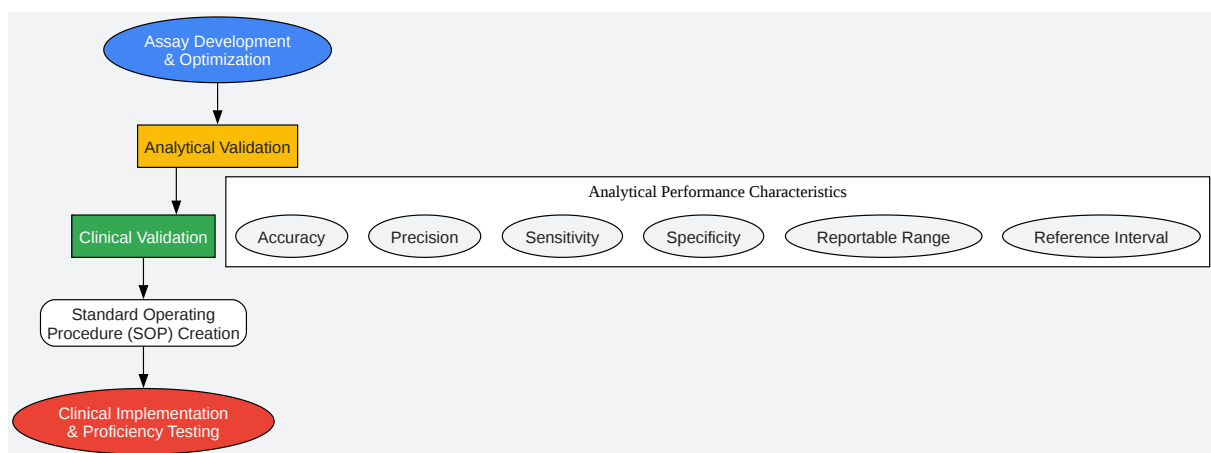
- Add 100 µL of standards, controls, and diluted patient plasma to the wells of the coated microplate.
- Incubate for 1 hour at 37°C.
- Wash the plate three times with Wash Buffer.
- Add 100 µL of biotinylated anti-human IgG detection antibody to each well and incubate for 1 hour at 37°C.[14]
- Wash the plate three times with Wash Buffer.
- Add 100 µL of Streptavidin-HRP conjugate to each well and incubate for 30 minutes at 37°C. [14]
- Wash the plate five times with Wash Buffer.

- Add 100 μ L of TMB substrate to each well and incubate in the dark at room temperature for 15-20 minutes.
- Add 50 μ L of Stop Solution to each well to stop the reaction.
- Read the absorbance at 450 nm within 30 minutes.
- Calculate the concentration of anti-ADAMTS13 IgG in the patient samples based on the standard curve.

Assay Validation

Laboratory-developed tests for TTP must be validated according to CLIA (Clinical Laboratory Improvement Amendments) regulations for high-complexity tests.^{[15][16][17]} The validation process establishes the performance characteristics of the assay.^{[18][19]}

Validation Workflow



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Caption: LDT Validation Workflow.

Performance Characteristics Summary

Performance Characteristic	ADAMTS13 Activity (FRETS-VWF73)	ADAMTS13 Inhibitor (Bethesda)	Anti-ADAMTS13 Ab (ELISA)
Accuracy	Correlation (r) > 0.95 with reference method[20][21]	95% overall agreement with reference method[3]	85% overall agreement with reference method[3]
Precision (CV%)	Intra-assay <10%, Inter-assay <10%[3][21]	Intra-assay <15%, Inter-assay <20%	Intra-assay <10%, Inter-assay <15%
Analytical Sensitivity (LOD)	≤0.3% activity[20]	0.5 BU	1-5 U/mL (assay dependent)
Analytical Specificity	No significant interference from bilirubin (≤20 mg/dL) [20]	Specific for functional inhibitors	Minimal cross-reactivity with other IgGs[5]
Reportable Range	5% to 114% activity[3][22]	0.5 to 20 BU	Varies by kit/protocol
Reference Interval	≥68% activity[3][22]	<0.5 BU[9]	Negative (<12 U/mL) [23]

Data Presentation

Table 1: Performance of Commercial ADAMTS13 Activity Assays

Assay Method	Technology	Turnaround Time	Sensitivity for TTP (<10% activity)	Specificity	Reference
FRET5-VWF73	Fluorescence Resonance Energy Transfer	~1.5 hours[24]	High	High	[1][7]
TECHNOZY M® ADAMTS13 Activity ELISA	Chromogenic ELISA	~6 hours[24]	98.73%	92.86%	[25]
HemosIL AcuStar® ADAMTS13 Activity	Chemiluminescent Immunoassay	~1 hour[24]	98%	99%	[26]
ACTIFLUOR™ ADAMTS13 Activity	FRET-based	~2 hours	Good correlation with reference methods	Good	[3][21]

Table 2: Interpretation of ADAMTS13 Assay Results

ADAMTS13 Activity	ADAMTS13 Inhibitor	Anti-ADAMTS13 Ab	Interpretation
<10%	Positive	Positive	Acquired (Immune-mediated) TTP
<10%	Negative	Negative	Congenital TTP (Upshaw-Schulman Syndrome)
10-50%	Negative/Positive	Negative/Positive	Possible TTP in remission, other TMAs, or assay interference
>50%	Negative	Negative	TTP unlikely

Conclusion

The development and validation of reliable laboratory-developed tests for ADAMTS13 activity, inhibitors, and autoantibodies are essential for the accurate diagnosis and management of TTP. The protocols and validation guidelines presented in these application notes provide a framework for establishing high-quality assays that can aid clinicians in making timely and life-saving decisions for patients with suspected TTP. It is crucial that each laboratory establishes and validates its own performance characteristics for these assays in accordance with regulatory guidelines.

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References

- 1. FRETTS-VWF73, a first fluorogenic substrate for ADAMTS13 assay - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. adamts13.com [adamts13.com]

- 3. Validation of a panel of ADAMTS13 assays for diagnosis of thrombotic thrombocytopenic purpura: activity, functional inhibitor, and autoantibody test - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Bethesda Assay for Detecting Inhibitory Anti-ADAMTS13 Antibodies in Immune-Mediated Thrombotic Thrombocytopenic Purpura - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Determination of anti-ADAMTS-13 autoantibody titers in ELISA: Influence of ADAMTS-13 presentation and autoantibody detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. FRETs-VWF73, a first fluorogenic substrate for ADAMTS13 assay: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- 7. resources.revvity.com [resources.revvity.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. musclabservices.testcatalog.org [musclabservices.testcatalog.org]
- 10. ADMI - Overview: ADAMTS13 Inhibitor Bethesda Titer, Plasma [mayocliniclabs.com]
- 11. ADAMTS13 Assays [practical-haemostasis.com]
- 12. d-nb.info [d-nb.info]
- 13. Human ADAMTS13 ELISA Kit (ab213752) | Abcam [abcam.com]
- 14. Human ADAMTS13(A disintegrin and metalloproteinase with thrombospondin motifs 13) ELISA Kit - FineTest ELISA Kit | FineTest Antibody | FineTest® [fn-test.com]
- 15. Developing and validating a laboratory-developed test (LDT) | Lab setup Consultant CLIA COLA CAP Lab Technical Consultants [soundlabconsult.com]
- 16. seed.nih.gov [seed.nih.gov]
- 17. public.powerdms.com [public.powerdms.com]
- 18. wardelab.com [wardelab.com]
- 19. documents.thermofisher.com [documents.thermofisher.com]
- 20. An Optimized Fluorogenic ADAMTS13 Assay with Increased Sensitivity for the Investigation of Patients with Thrombotic Thrombocytopenic Purpura - PMC [pmc.ncbi.nlm.nih.gov]
- 21. academic.oup.com [academic.oup.com]
- 22. researchgate.net [researchgate.net]
- 23. adamts13.com [adamts13.com]
- 24. ADAMTS13 activity testing: evaluation of commercial platforms for diagnosis and monitoring of thrombotic thrombocytopenic purpura - PMC [pmc.ncbi.nlm.nih.gov]

- [25. diapharma.com \[diapharma.com\]](#)
- [26. ashpublications.org \[ashpublications.org\]](#)
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